

# 5-Chloro-6-methoxypyridin-3-amine: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Chloro-6-methoxypyridin-3-amine

Cat. No.: B599975

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and properties of **5-Chloro-6-methoxypyridin-3-amine**, a chemical compound of interest in various research and development applications. The following sections present its key molecular identifiers and a visualization of its chemical structure.

## Quantitative Molecular Data

The fundamental molecular properties of **5-Chloro-6-methoxypyridin-3-amine** are summarized in the table below. These identifiers are crucial for accurate documentation, database searches, and experimental design.

Parameter	Value
Molecular Formula	C6H7ClN2O <sup>[1][2]</sup>
Molecular Weight	158.59 g/mol <sup>[3]</sup>
Monoisotopic Mass	158.0246905 Da <sup>[2]</sup>
CAS Registry Number	158387-20-3 <sup>[1][2]</sup>
IUPAC Name	5-chloro-6-methoxypyridin-3-amine <sup>[2]</sup>
InChI	InChI=1S/C6H7ClN2O/c1-10-6-5(7)2-4(8)3-9-6/h2-3H,8H2,1H3 <sup>[2]</sup>
InChIKey	XSUGEKNUDFVPPO-UHFFFAOYSA-N <sup>[2]</sup>
Canonical SMILES	<chem>COC1=C(C=C(C=N1)N)Cl</chem> <sup>[4]</sup>

## Molecular Structure Visualization

The two-dimensional chemical structure of **5-Chloro-6-methoxypyridin-3-amine** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and bonds within the molecule, providing a clear representation for structural analysis and chemical modeling.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemwhat.com [chemwhat.com]
- 2. 5-Chloro-6-methoxypyridin-3-amine | C6H7ClN2O | CID 57370234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-chloro-6-methoxypyridin-3-amine CAS#: 158387-20-3 [amp.chemicalbook.com]
- 4. PubChemLite - 5-chloro-6-methoxypyridin-3-amine (C6H7ClN2O) [pubchemlite.lcsb.uni.lu]

- To cite this document: BenchChem. [5-Chloro-6-methoxypyridin-3-amine: A Comprehensive Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599975#5-chloro-6-methoxypyridin-3-amine-molecular-structure-and-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)